

Application Notes and Protocols for AG-636 in in vitro Cell Culture

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Compound of Interest

Compound Name: AG-636

Cat. No.: B15613356

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Introduction

AG-636 is a novel, potent, and selective inhibitor of dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway. By targeting DHODH, **AG-636** effectively depletes the intracellular pool of pyrimidines, which are essential for the synthesis of DNA and RNA. This mechanism leads to cell cycle arrest, differentiation, and ultimately apoptosis in rapidly proliferating cells, with a particular sensitivity observed in hematologic malignancies. These application notes provide detailed protocols for evaluating the in vitro efficacy of **AG-636** in cell culture models.

Mechanism of Action

AG-636 exerts its anti-proliferative effects by binding to and inhibiting the enzymatic activity of DHODH. This enzyme catalyzes the fourth step in the de novo synthesis of pyrimidines, the conversion of dihydroorotate to orotate. Inhibition of DHODH leads to a state of "pyrimidine starvation," which in turn disrupts DNA and RNA synthesis, vital processes for cell growth and division.^[1] This targeted metabolic disruption has shown significant preclinical anti-tumor activity, especially in lymphoma and acute myeloid leukemia (AML) models.^{[2][3]}

Data Presentation

Table 1: AG-636 Growth Inhibition (GI50) in Hematologic Malignancy Cell Lines

The following table summarizes the half-maximal growth inhibition (GI50) concentrations of **AG-636** in a panel of human hematologic cancer cell lines after a 96-hour treatment period.

Cell Line	Lineage	GI50 (nM)
OCI-LY19	Diffuse Large B-cell Lymphoma	< 1.5
SU-DHL-4	Diffuse Large B-cell Lymphoma	< 1.5
SU-DHL-6	Diffuse Large B-cell Lymphoma	< 1.5
KARPAS-422	Diffuse Large B-cell Lymphoma	< 1.5
PFEIFFER	Diffuse Large B-cell Lymphoma	< 1.5
Toledo	Diffuse Large B-cell Lymphoma	< 1.5
WSU-DLCL2	Diffuse Large B-cell Lymphoma	< 1.5
OCI-LY3	Diffuse Large B-cell Lymphoma	1.6
DB	Diffuse Large B-cell Lymphoma	2.1
SU-DHL-5	Diffuse Large B-cell Lymphoma	3.3
OCI-LY10	Diffuse Large B-cell Lymphoma	5.8
HT	Diffuse Large B-cell Lymphoma	6.5
U-2932	Diffuse Large B-cell Lymphoma	10.2
KASUMI-2	B-cell Acute Lymphoblastic Leukemia	< 1.5

MOLM-13	Acute Myeloid Leukemia	< 1.5
MV-4-11	Acute Myeloid Leukemia	< 1.5
NOMO-1	Acute Myeloid Leukemia	< 1.5
THP-1	Acute Myeloid Leukemia	1.8
HL-60	Acute Myeloid Leukemia	2.5
OCI-AML3	Acute Myeloid Leukemia	4.1

Data adapted from publicly available research findings. The sensitivity to **AG-636** can vary between cell lines.

Experimental Protocols

Cell Viability Assay (CellTiter-Glo® Luminescent Assay)

This protocol outlines the measurement of cell viability by quantifying ATP, which signals the presence of metabolically active cells.

Materials:

- **AG-636** (stock solution in DMSO)
- Hematologic malignancy cell lines (e.g., OCI-LY19, MOLM-13)
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Opaque-walled 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Procedure:

- Cell Seeding:

- Culture cells to 70-80% confluency.
- Harvest and count the cells.
- Seed the cells in an opaque-walled 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of culture medium.
- Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours.
- Compound Treatment:
 - Prepare a serial dilution of **AG-636** in culture medium. A typical concentration range to test would be from 1 nM to 10 μ M.
 - Add the desired concentrations of **AG-636** to the respective wells. Include a DMSO vehicle control.
 - Incubate the plate for 96 hours at 37°C in a 5% CO₂ incubator.
- Assay and Measurement:
 - Equilibrate the plate and the CellTiter-Glo® reagent to room temperature for approximately 30 minutes.
 - Add 100 μ L of CellTiter-Glo® reagent to each well.
 - Mix the contents for 2 minutes on an orbital shaker to induce cell lysis.
 - Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
 - Measure the luminescence using a luminometer.
- Data Analysis:
 - Subtract the background luminescence (wells with medium only).
 - Normalize the data to the vehicle control (DMSO) to determine the percentage of cell viability.

- Plot the percentage of cell viability against the log of **AG-636** concentration to determine the GI50 value.

Western Blot Analysis for DHODH Pathway Proteins

This protocol is for assessing the expression levels of DHODH and downstream signaling proteins.

Materials:

- **AG-636**
- Cell lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors
- Protein assay kit (e.g., BCA assay)
- SDS-PAGE gels
- Transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies:
 - Anti-DHODH antibody
 - Anti-phospho-AMPK (Thr172) antibody
 - Anti-AMPK antibody
 - Anti-p53 antibody
 - Loading control antibody (e.g., anti-GAPDH or anti- β -actin)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

- Imaging system

Procedure:

- Cell Treatment and Lysis:
 - Seed cells in 6-well plates and treat with **AG-636** (e.g., 10 nM, 100 nM, 1 μ M) and a vehicle control for the desired time (e.g., 24, 48, or 72 hours).
 - Wash the cells with ice-cold PBS and lyse them in lysis buffer.
 - Centrifuge the lysates at 14,000 rpm for 15 minutes at 4°C to pellet cellular debris.
- Protein Quantification and Sample Preparation:
 - Determine the protein concentration of the supernatants using a BCA assay.
 - Normalize the protein concentrations and prepare samples with Laemmli buffer.
 - Boil the samples at 95°C for 5 minutes.
- Electrophoresis and Transfer:
 - Load equal amounts of protein onto an SDS-PAGE gel and run the gel.
 - Transfer the proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST.

- Detection:
 - Add the chemiluminescent substrate and visualize the protein bands using an imaging system.
 - Analyze the band intensities and normalize to the loading control.

Apoptosis Assay by Flow Cytometry (Annexin V/Propidium Iodide Staining)

This protocol quantifies the percentage of apoptotic and necrotic cells following **AG-636** treatment.

Materials:

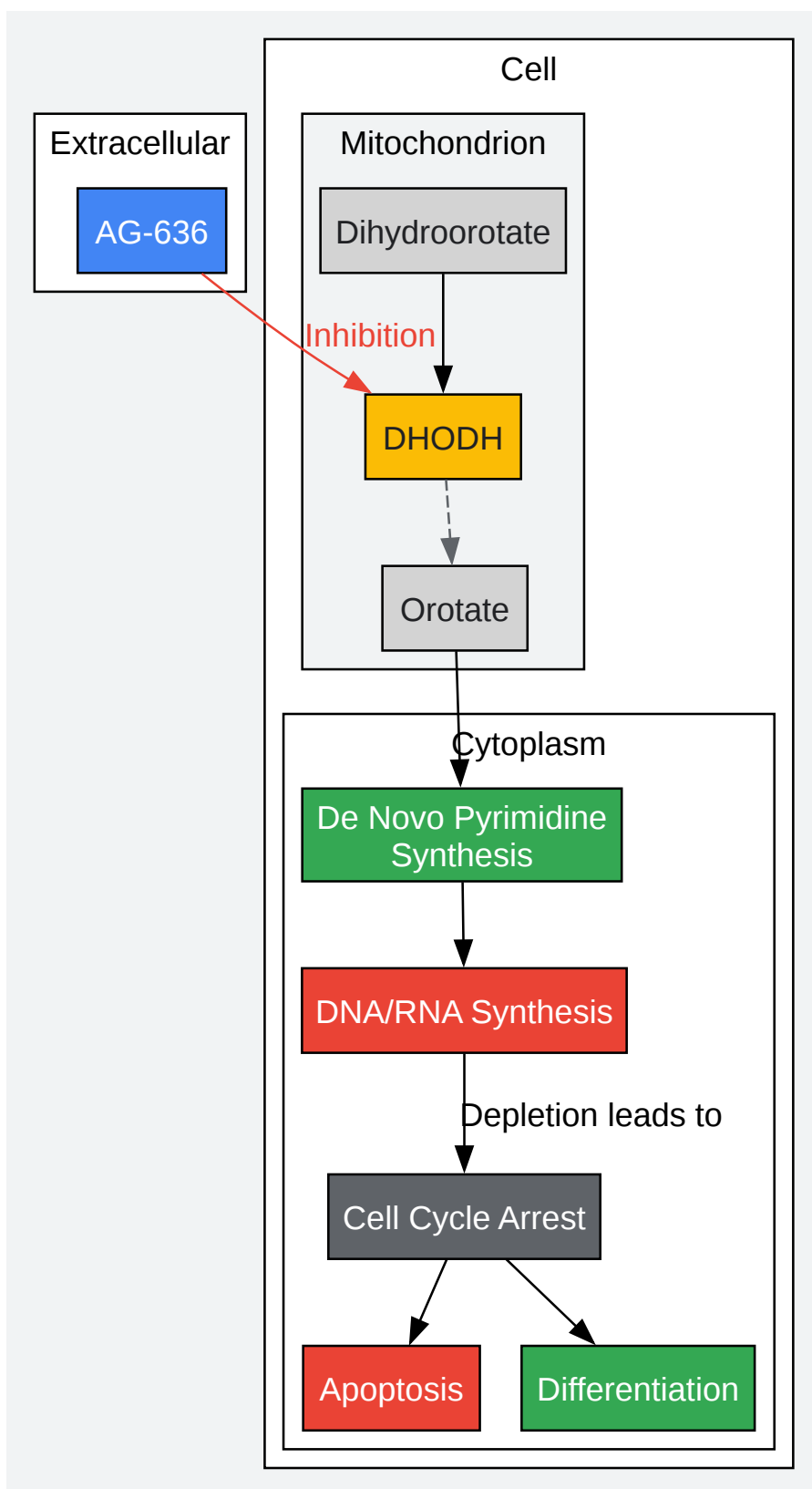
- **AG-636**
- Annexin V-FITC Apoptosis Detection Kit
- Propidium Iodide (PI)
- Binding Buffer
- Flow cytometer

Procedure:

- Cell Treatment:
 - Seed cells in 6-well plates and treat with various concentrations of **AG-636** and a vehicle control for 48-72 hours.
- Cell Staining:
 - Harvest the cells (including any floating cells in the supernatant) and wash them twice with cold PBS.
 - Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.

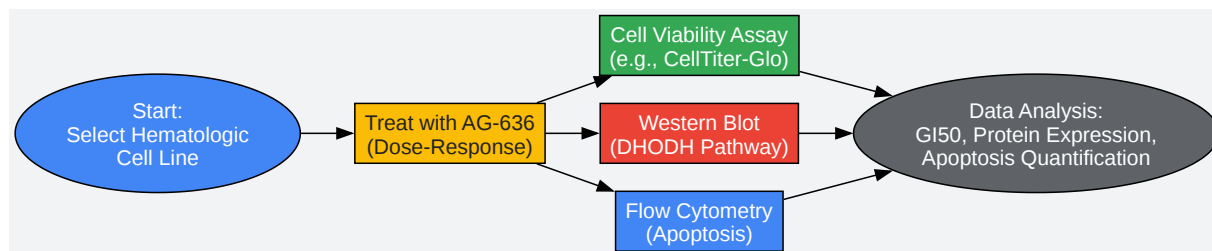
- Transfer 100 μL of the cell suspension (1×10^5 cells) to a flow cytometry tube.
- Add 5 μL of Annexin V-FITC and 5 μL of PI.
- Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Add 400 μL of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the samples on a flow cytometer within one hour of staining.
 - Use unstained, Annexin V-FITC only, and PI only controls to set up compensation and gates.
 - Quantify the percentage of cells in each quadrant:
 - Lower-left (Annexin V-/PI-): Live cells
 - Lower-right (Annexin V+/PI-): Early apoptotic cells
 - Upper-right (Annexin V+/PI+): Late apoptotic/necrotic cells
 - Upper-left (Annexin V-/PI+): Necrotic cells

Mandatory Visualizations



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Caption: **AG-636** inhibits DHODH, disrupting pyrimidine synthesis and leading to apoptosis.



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Caption: General experimental workflow for evaluating **AG-636** in vitro.

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